

Lincomycin hydrochloride monohydrate reference standard verification

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Compound Focus: Lincomycin hydrochloride monohydrate

CAS No.: 7179-49-9

Cat. No.: S533200

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Comparison of Lincomycin Hydrochloride Reference Standards

The table below summarizes the key specifications for the primary reference standards available from the United States Pharmacopeia (USP) and the European Pharmacopoeia (EP), as well as a certified secondary standard.

Feature	USP Primary Standard [1] [2]	EP Primary Standard [3] [4]	Certified Pharmaceutical Secondary Standard [5]
Product Type	Pharmaceutical Primary Standard	Pharmaceutical Primary Standard	Certified Reference Material (CRM)
Catalog Number	1367005 [1] [2]	L0650000 (100 mg) / Y0001393 (10 mg) [3] [4]	PHR1657 [5]
Intended Use	For quality tests as specified in USP compendia [2]	For laboratory tests as prescribed in the European Pharmacopoeia [4]	For quality control, method development; alternative to in-house standards [5]

Feature	USP Primary Standard [1] [2]	EP Primary Standard [3] [4]	Certified Pharmaceutical Secondary Standard [5]
Traceability	N/A (Definitive Standard)	N/A (Definitive Standard)	Traceable to both USP (1367005) and EP (L0650000) primary standards [5]
Packaging	200 mg [1]	100 mg or 10 mg (for system suitability) [3] [4]	1 g [5]
Storage Temperature	Information on certificate [1]	+5°C ± 3°C (L0650000) / -20°C ± 5°C (Y0001393) [3]	-10 to -25°C [5]
Price	\$283.00 (200 mg) [1]	€79 (100 mg or 10 mg) [3]	Not specified in search results
Key Documentation	Supplied with Certificate [1]	Supplied with Certificate [3]	Certificate of Analysis (ISO 17034 & 17025 certified) [5]

Experimental Protocols and Analytical Applications

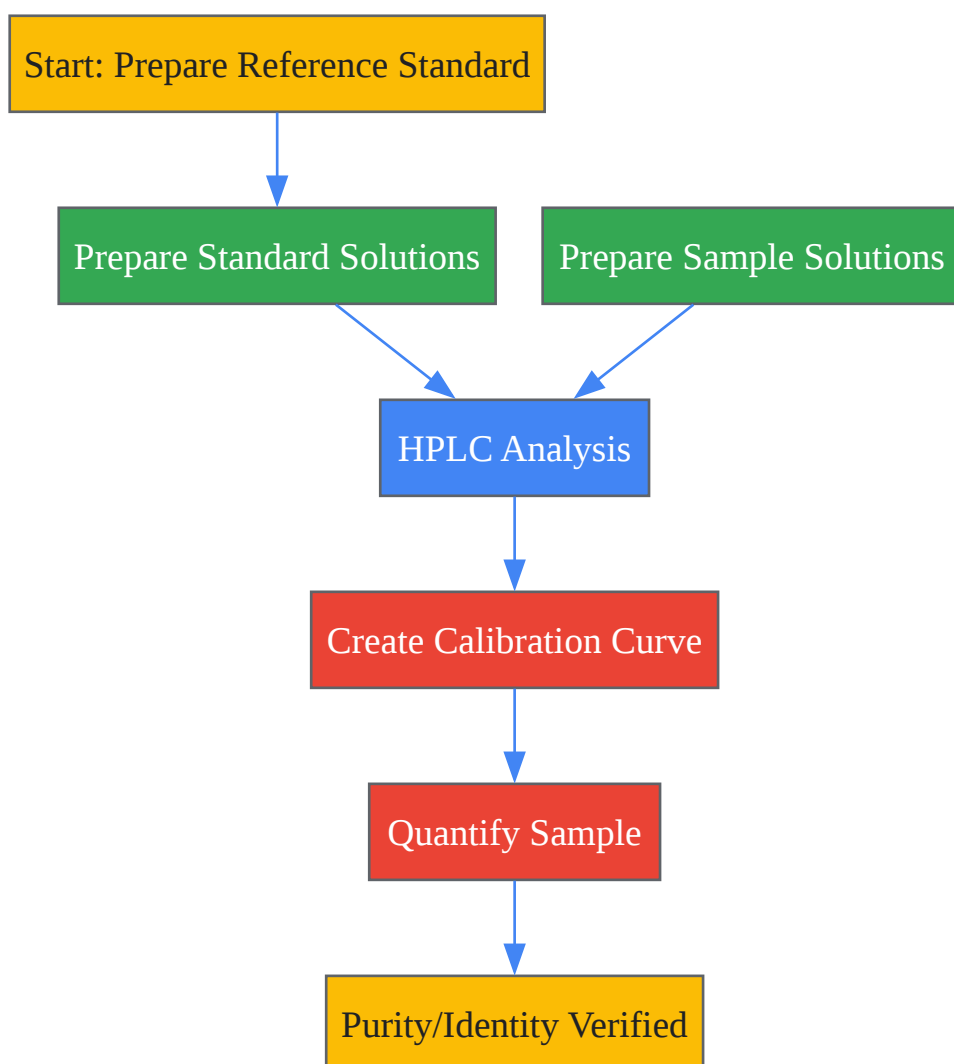
Reference standards are used to ensure the identity, strength, quality, and purity of pharmaceuticals. Here are the typical analytical applications and a detailed protocol for testing using these standards.

- **Common Analytical Techniques:** The listed standards are suitable for use in various chromatography techniques, primarily **High-Performance Liquid Chromatography (HPLC)** and **Gas Chromatography (GC)** [5] [2].
- **Advanced Detection Methods:** Research continues to develop simpler and faster detection methods. One recent study describes a **smartphone-assisted colorimetric sensor** using a composite nanozyme (Cu-BDC@Ag₂O) for rapid visual detection of Lincomycin Hydrochloride, achieving results within 4 minutes [6]. While this novel method may not yet be official, it highlights the evolving landscape of analytical techniques.

A generalized protocol for quantifying Lincomycin Hydrochloride in a sample using HPLC with a reference standard is as follows:

- **Preparation of Standard Solutions:** Accurately weigh and dissolve the Lincomycin Hydrochloride reference standard in a suitable solvent to prepare a series of solutions of known concentration.
- **Preparation of Sample Solutions:** Prepare the test sample (e.g., a pharmaceutical formulation) in the same solvent.
- **Chromatographic Analysis:** Inject the standard and sample solutions into the HPLC system under the validated method conditions. Common parameters include a **C18 column** and a **UV or PDA detector**.
- **Calibration Curve:** Plot the peak area versus the concentration of the standard solutions to create a calibration curve.
- **Quantification:** Calculate the concentration of Lincomycin Hydrochloride in the test sample by comparing its peak area to the calibration curve.

The logical workflow for this standard verification process is summarized in the diagram below.



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Key Selection Guide

- **For Official Compendial Testing:** You must use the **primary standard** specified by the pharmacopeia under which you are testing (e.g., the USP standard for USP methods, the EP standard for EP methods) [4] [2].
- **For Cost-Effective Routine QC:** The **pharmaceutical secondary standard** is a convenient and qualified alternative for routine quality control, release testing, and method development, as it is certified to be traceable to the primary standards of both USP and EP [5].
- **For System Suitability:** The EP offers a specific 10 mg vial of "Lincomycin hydrochloride for system suitability" (Y0001393) intended for tests prescribed in the pharmacopoeia, such as ensuring chromatographic system performance before a run [3] [4].

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References

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